

An In-depth Technical Guide to **tert-Butylcyclopentane**

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Compound of Interest

Compound Name: *tert-Butylcyclopentane*

Cat. No.: *B16133621*

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Introduction

tert-Butylcyclopentane, a cycloalkane derivative, is a chemical compound of interest in various fields of organic chemistry and materials science. Its unique structural properties, conferred by the bulky *tert*-butyl group attached to a cyclopentane ring, influence its physical and chemical behavior. This guide provides a comprehensive overview of **tert-Butylcyclopentane**, including its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis, and a visualization of the synthetic pathway.

Chemical Identity and Properties

tert-Butylcyclopentane is identified by the CAS Number 3875-52-3.^{[1][2]} Its systematic IUPAC name is **tert-butylcyclopentane**.^[3]

Physicochemical Data Summary

A summary of the key quantitative data for **tert-Butylcyclopentane** is presented in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	3875-52-3	[1] [2]
IUPAC Name	tert-butylcyclopentane	[3]
Synonyms	(1,1-Dimethylethyl)cyclopentane, 2-Cyclopentyl-2-methylpropane	[1] [4]
Molecular Formula	C ₉ H ₁₈	[1] [2]
Molecular Weight	126.24 g/mol	[1] [3]
Density	0.814 g/cm ³	[1]
Boiling Point	142.9 °C at 760 mmHg	[1]
Flash Point	27.6 °C	[1]
Refractive Index	1.445	[1]
Vapor Pressure	6.86 mmHg at 25 °C	[1]
XLogP3	4.1	[3]

Experimental Protocols

The synthesis of **tert-Butylcyclopentane** can be achieved via the Friedel-Crafts alkylation of cyclopentane with a tert-butylation agent, such as tert-butyl chloride, in the presence of a Lewis acid catalyst. This electrophilic substitution reaction is a common method for forming carbon-carbon bonds.

Protocol: Synthesis of tert-Butylcyclopentane via Friedel-Crafts Alkylation

Materials:

- Cyclopentane
- tert-Butyl chloride

- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous diethyl ether
- 5% Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask
- Reflux condenser with a drying tube (containing calcium chloride)
- Separatory funnel
- Distillation apparatus

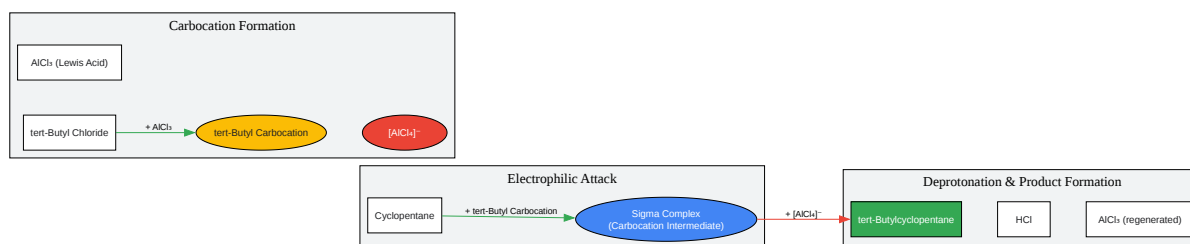
Procedure:

- **Reaction Setup:** In a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser fitted with a drying tube, add 50 mL of anhydrous diethyl ether and 10 g of anhydrous aluminum chloride. Cool the flask in an ice bath with continuous stirring.
- **Addition of Reactants:** Slowly add 25 mL of cyclopentane to the cooled suspension. In a separate dropping funnel, place 20 mL of tert-butyl chloride. Add the tert-butyl chloride dropwise to the stirred reaction mixture over a period of 30 minutes, maintaining the temperature of the reaction mixture below 10 °C.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir the mixture for an additional 2 hours. The reaction progress can be monitored by gas chromatography (GC).
- **Quenching:** Cool the reaction mixture again in an ice bath and slowly add 50 mL of cold water to quench the reaction and decompose the aluminum chloride complex.

- Work-up: Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with 50 mL of water, 50 mL of 5% sodium bicarbonate solution, and finally with 50 mL of brine.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate. Filter the drying agent and remove the diethyl ether using a rotary evaporator.
- Purification: Purify the crude product by fractional distillation to obtain pure **tert-Butylcyclopentane**. Collect the fraction boiling at approximately 142-143 °C.

Synthesis Pathway and Mechanism

The synthesis of **tert-Butylcyclopentane** via Friedel-Crafts alkylation proceeds through the formation of a tert-butyl carbocation, which then acts as an electrophile and attacks the cyclopentane ring.



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References

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